

The Chemical Landscape of Deuterated 2-Methylisoborneol: A Technical Guide

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Compound of Interest

Compound Name: (-)-2-Methyl-isoborneol-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the chemical properties and structure of deuterated 2-Methylisoborneol (2-MIB), a critical internal standard for the accurate quantification of its non-deuterated counterpart, a potent earthy-musty taste and odor compound. This document details its physicochemical characteristics, analytical applications, and the biochemical pathways of its parent compound.

Chemical Structure and Properties

Deuterated 2-Methylisoborneol, most commonly available as 2-Methyl-d3-isoborneol (d3-2-MIB), is an isotopically labeled form of 2-MIB where three hydrogen atoms on the C2-methyl group are replaced with deuterium atoms. This isotopic substitution results in a mass shift of +3, which is readily distinguishable by mass spectrometry, making it an ideal internal standard for isotope dilution analysis.

The fundamental structure of 2-MIB is that of an irregular monoterpene, specifically a bornane monoterpenoid with a methyl substituent at the C2 position.^{[1][2]} The stereochemistry of the naturally occurring and most potent odor-causing enantiomer is (1R,2R,4R)-1,2,7,7-tetramethylbicyclo[2.2.1]heptan-2-ol.^[1]

Physicochemical Properties

The key physicochemical properties of both native 2-MIB and its deuterated analog, d3-2-MIB, are summarized in the tables below for easy comparison.

Table 1: General Properties of 2-Methylisoborneol (2-MIB)

Property	Value	Source(s)
Chemical Formula	C ₁₁ H ₂₀ O	[2]
Molecular Weight	168.28 g/mol	[1][2]
CAS Number	2371-42-8	[2][3]
Appearance	Solid	
Melting Point	168 °C	[3]
Boiling Point	208.7 ± 8.0 °C (Predicted)	[3]
Density	0.968 ± 0.06 g/cm ³ (Predicted)	[3]
Odor Threshold in Water	0.002 to 0.02 µg/L	[2]

Table 2: Properties of Deuterated 2-Methylisoborneol (d3-2-MIB)

Property	Value	Source(s)
Chemical Formula	C ₁₁ D ₃ H ₁₇ O	
Molecular Weight	171.29 g/mol	
CAS Number	135441-89-3	
Isotopic Purity	99 atom % D	
Mass Shift	M+3	
Melting Point	162-163 °C	

Biosynthesis of 2-Methylisoborneol

2-Methylisoborneol is a methylated monoterpene synthesized by a variety of microorganisms, including actinomycetes and cyanobacteria.^[4] The biosynthesis involves a two-step enzymatic process starting from the universal monoterpene precursor, geranyl diphosphate (GPP).^{[4][5]}

First, a GPP C-methyltransferase catalyzes the methylation of GPP to form 2-methyl-GPP.^[4] Subsequently, a 2-MIB synthase facilitates the cyclization of 2-methyl-GPP to produce 2-MIB.^[4]



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Biosynthesis of 2-Methylisoborneol.

Experimental Protocols

Deuterated 2-MIB is primarily utilized as an internal standard in isotope dilution methods for the quantification of 2-MIB in various matrices, particularly in water samples. The following outlines a general experimental protocol for the analysis of 2-MIB using Solid Phase Microextraction (SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

Sample Preparation and Analysis using SPME-GC-MS with Isotope Dilution

This method is widely employed for the detection and quantification of taste and odor compounds in drinking water.^{[6][7][8]}

Objective: To accurately quantify the concentration of 2-MIB in a water sample.

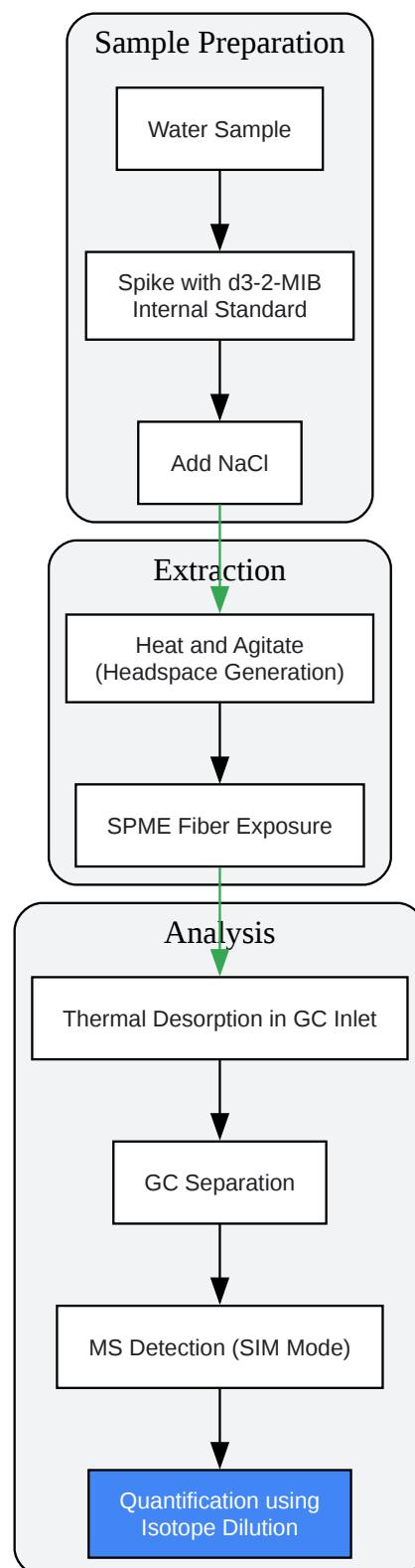
Materials:

- Water sample
- d3-2-MIB internal standard solution of known concentration
- Sodium chloride (NaCl)

- SPME fiber assembly (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
- Headspace vials with septa
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)

Procedure:

- Sample Spiking: A known volume of the water sample is placed into a headspace vial. A precise amount of the d3-2-MIB internal standard solution is added to the sample.
- Matrix Modification: Sodium chloride is added to the sample to increase the ionic strength, which enhances the partitioning of the volatile analytes into the headspace.
- SPME Extraction: The vial is sealed and heated while being agitated. The SPME fiber is exposed to the headspace above the sample for a defined period to allow for the adsorption of volatile compounds, including both native 2-MIB and d3-2-MIB.
- GC-MS Analysis: The SPME fiber is then retracted and introduced into the hot injection port of the GC. The adsorbed analytes are thermally desorbed from the fiber and transferred to the GC column for separation.
- Mass Spectrometric Detection: The separated compounds elute from the GC column and enter the mass spectrometer. The mass spectrometer is operated in Selected Ion Monitoring (SIM) mode to monitor specific ions for both 2-MIB and d3-2-MIB, enhancing sensitivity and selectivity.^[7]
 - Quantification Ions for 2-MIB: m/z 95, 107, 135^[9]
 - Quantification Ions for d3-2-MIB: m/z 98, 110, 138^[9]
- Quantification: The concentration of 2-MIB in the original sample is calculated by comparing the peak area ratio of the native 2-MIB to the deuterated internal standard (d3-2-MIB) against a calibration curve prepared with known concentrations of 2-MIB and a constant concentration of d3-2-MIB.



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Experimental Workflow for 2-MIB Analysis.

Mass Spectrometry and Fragmentation

In mass spectrometry, deuterated compounds can exhibit slightly different fragmentation patterns compared to their non-deuterated counterparts due to the kinetic isotope effect.[10] The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can make fragmentation pathways involving the cleavage of a C-D bond less favorable.[10]

For d3-2-MIB, the primary fragmentation in electron ionization (EI) mass spectrometry involves the loss of a methyl group and subsequent rearrangements. The presence of deuterium atoms on the C2-methyl group leads to characteristic mass shifts in the fragment ions, which are crucial for its identification and quantification as an internal standard. As noted, the quantitative ions for d3-2-MIB are often m/z 98, 110, and 138, corresponding to fragments that have retained the deuterated methyl group.[9]

Conclusion

Deuterated 2-methylisoborneol, particularly d3-2-MIB, is an indispensable tool for the accurate and reliable quantification of 2-MIB in environmental and industrial samples. Its well-defined chemical and physical properties, coupled with its distinct mass spectrometric signature, make it the gold standard for isotope dilution analysis. Understanding its structure, properties, and the analytical methodologies it enables is crucial for researchers and scientists working in fields impacted by taste and odor compounds, as well as for professionals in drug development who utilize isotopic labeling techniques.

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